

A Technical Guide to the Physical Properties of Diethyl Ethylidenemalonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethyl ethylidenemalonate

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This technical guide provides an in-depth overview of the key physical properties of **diethyl ethylidenemalonate**, a valuable intermediate in organic synthesis. The document details its boiling point and density, outlines the standard experimental methodologies for their determination, and presents a visual representation of its synthesis workflow. This information is critical for the successful application of this compound in research, development, and manufacturing.

Physical Properties Data

The physical properties of **diethyl ethylidenemalonate** are summarized in the table below, providing a clear reference for laboratory and developmental work.

Physical Property	Value	Conditions
Boiling Point	115-118 °C	at 17 mmHg[1][2]
102-106 °C	at 10 mmHg[3]	
115-116 °C	at 17 mmHg[4]	
Density	1.019 g/mL	at 25 °C[1][2][5]

Experimental Protocols

Accurate determination of physical properties is fundamental to ensuring the purity and identity of a chemical substance. The following sections describe the standard methodologies for measuring the boiling point and density of a liquid compound like **diethyl ethylidenemalonate**.

1. Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For compounds that may decompose at atmospheric pressure, the boiling point is typically determined under reduced pressure.

- Methodology: Distillation under Reduced Pressure (Vacuum Distillation)

This is a common and accurate method for determining the boiling point of a liquid at a specific pressure.

- Apparatus Setup: A distillation apparatus is assembled, consisting of a distillation flask containing the **diethyl ethylidenemalonate**, a condenser, a receiving flask, and a connection to a vacuum source. A thermometer is carefully positioned so that the top of its bulb is level with the bottom of the side-arm leading to the condenser to ensure an accurate reading of the vapor temperature.
- Procedure: The pressure in the apparatus is reduced to the desired level (e.g., 17 mmHg) using a vacuum pump. The distillation flask is then heated gently. The temperature is recorded when the liquid is boiling and a steady stream of distillate is condensing and being collected in the receiving flask. This stable temperature is the boiling point of the liquid at that specific pressure.

- Methodology: Micro-Boiling Point Determination

This technique is suitable for small quantities of the substance.

- Apparatus Setup: A small amount of **diethyl ethylidenemalonate** is placed in a small test tube or a capillary tube. A smaller, inverted capillary tube (sealed at one end) is placed inside the larger tube. The setup is then attached to a thermometer and heated in a suitable heating bath.

- Procedure: As the temperature rises, the air trapped in the inverted capillary tube expands and escapes as a stream of bubbles. The heating is then stopped, and the bath is allowed to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn into the inverted capillary tube.

2. Density Determination

Density is the mass of a substance per unit volume. It is an important physical property for substance identification and for calculations involving mass and volume.

- Methodology: Pycnometer Method

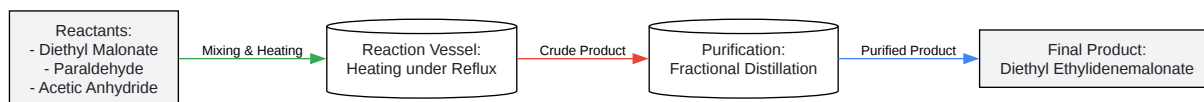
A pycnometer is a flask with a specific, accurately known volume, which can be used to determine the density of a liquid with high precision.

- Procedure:
 - The empty pycnometer is first weighed accurately.
 - It is then filled with distilled water of a known temperature and weighed again to determine the mass of the water. The volume of the pycnometer can be calculated from the mass and known density of the water at that temperature.
 - The pycnometer is then emptied, dried thoroughly, and filled with **diethyl ethylidenemalonate** at the same temperature.
 - The pycnometer filled with the sample is weighed.
 - The mass of the **diethyl ethylidenemalonate** is determined by subtracting the mass of the empty pycnometer.
 - Finally, the density is calculated by dividing the mass of the **diethyl ethylidenemalonate** by the volume of the pycnometer.

Synthesis Workflow

Diethyl ethylidenemalonate is synthesized through the condensation of diethyl malonate with paraldehyde in the presence of acetic anhydride. The following diagram illustrates the workflow

of this chemical reaction.



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